

An In-depth Technical Guide on the Solubility of 2-Aminoterephthalic Acid

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Compound of Interest

Compound Name: 2-Aminoterephthalic acid

Cat. No.: B087838

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This technical guide provides a comprehensive overview of the solubility of **2-aminoterephthalic acid**, a crucial building block in the synthesis of metal-organic frameworks (MOFs) and other functional materials. The solubility of this compound is a critical parameter for researchers, scientists, and drug development professionals, influencing process design, purification, and formulation. This document presents quantitative solubility data, detailed experimental protocols for its determination, and visualizations of experimental workflows and influencing factors.

Quantitative Solubility Data

The solubility of **2-aminoterephthalic acid** has been experimentally determined in various alcoholic solvents at different temperatures. The data reveals a positive correlation between temperature and solubility, a common trend for the dissolution of solid solutes.^[1]

Table 1: Solubility of **2-Aminoterephthalic Acid** in Alcoholic Solvents

Solvent	Temperature (K)	Mole Fraction Solubility (10 ⁴ * x)
Methanol	303.15	10.45
	308.15	12.11
	313.15	14.03
	318.15	16.25
	323.15	18.82
	328.15	21.80
	333.15	25.25
	338.15	29.25
Ethanol	303.15	4.48
	308.15	5.25
	313.15	6.15
	318.15	7.21
	323.15	8.45
	328.15	9.89
	333.15	11.58
	338.15	13.54
1-Propanol	303.15	2.15
	308.15	2.55
	313.15	3.02
	318.15	3.57
	323.15	4.22
	328.15	4.97
	333.15	5.85

338.15	6.89	
1-Butanol	303.15	1.18
308.15	1.41	
313.15	1.68	
318.15	2.00	
323.15	2.38	
328.15	2.82	
333.15	3.35	
338.15	3.97	
2-Propanol	303.15	2.89
308.15	3.40	
313.15	3.99	
318.15	4.69	
323.15	5.52	
328.15	6.51	
333.15	7.68	
338.15	9.06	
2-Butanol	303.15	1.63
308.15	1.94	
313.15	2.30	
318.15	2.73	
323.15	3.24	
328.15	3.84	
333.15	4.55	

338.15	5.39	
2-Methyl-2-propanol	303.15	2.88
308.15	3.42	
313.15	4.05	
318.15	4.79	
323.15	5.67	
328.15	6.70	
333.15	7.92	
338.15	9.36	
3-Methyl-1-butanol	303.15	0.70
308.15	0.84	
313.15	1.01	
318.15	1.21	
323.15	1.45	
328.15	1.73	
333.15	2.06	
338.15	2.45	

Data sourced from a study by Choi and Heynderickx (2023).[2]

The solubility of **2-aminoterephthalic acid** in these alcoholic solvents was found to decrease in the following order: methanol > ethanol > 2-propanol \approx 2-methyl-2-propanol > 1-propanol > 2-butanol > 1-butanol > 3-methyl-1-butanol.[1][2][3] This trend is inversely related to the boiling point of the solvents and is influenced by the increasing nonpolar carbon chain length of the alcohols.[3] The dissolution process in these solvents is reported to be endothermic and entropy-driven.[1][2]

Qualitatively, **2-aminoterephthalic acid** is described as being slightly soluble in water and soluble in polar solvents like DMSO.^{[4][5][6][7][8][9]}

Experimental Protocols

The most common method for determining the solubility of **2-aminoterephthalic acid** is the isothermal shake-flask method (also referred to as the excess solid method).^{[1][2]} This method involves equilibrating a supersaturated solution of the solute in the solvent at a constant temperature and then analyzing the concentration of the dissolved solute in the supernatant.

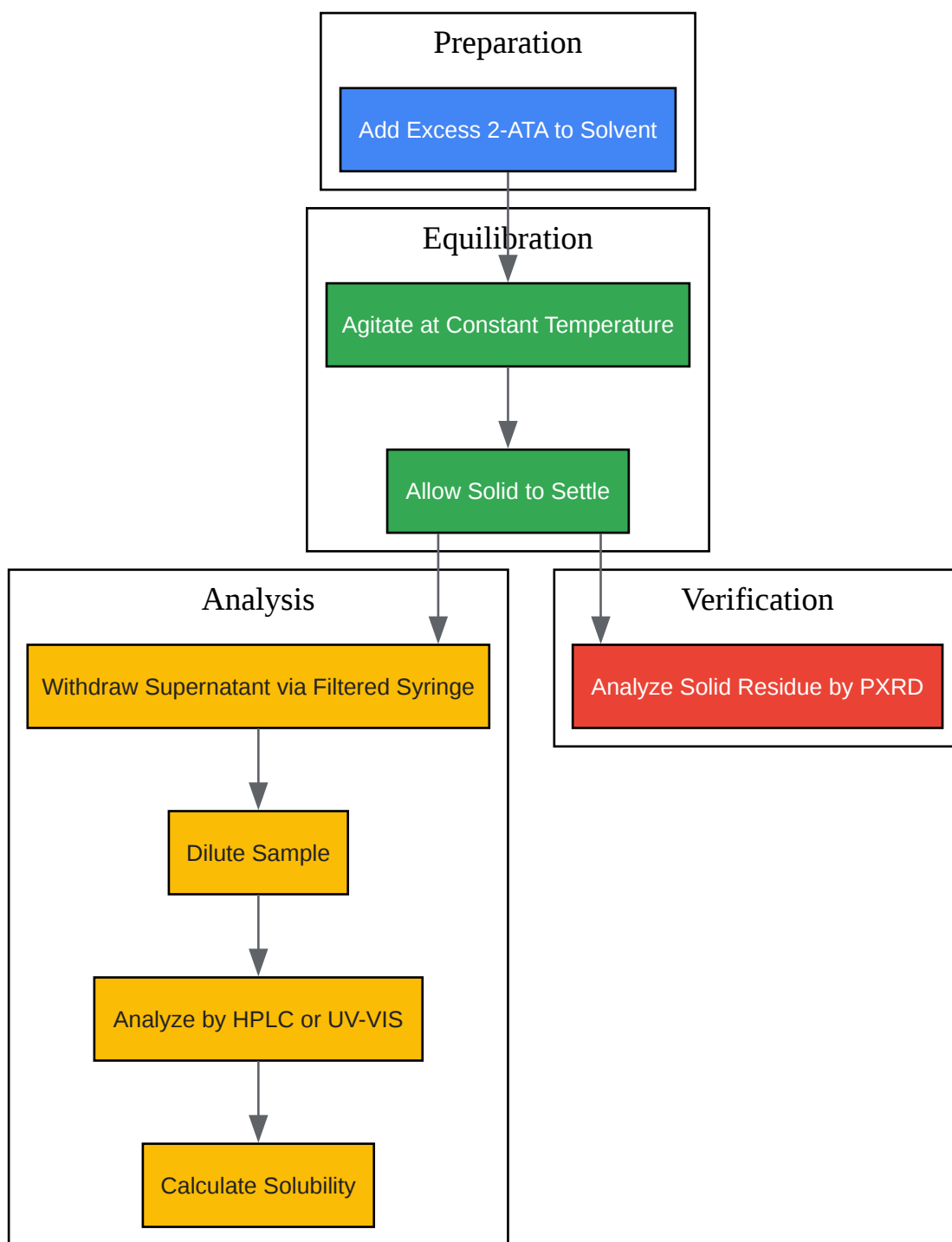
Detailed Methodology: Isothermal Shake-Flask Method

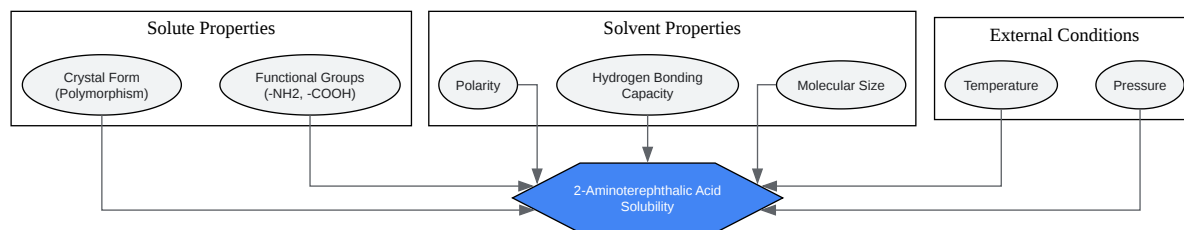
- **Preparation of Supersaturated Solutions:** An excess amount of **2-aminoterephthalic acid** is added to a known volume of the selected solvent in a sealed container (e.g., a jacketed glass vessel).
- **Equilibration:** The mixture is continuously agitated (e.g., using a magnetic stirrer) in a thermostatically controlled water bath to maintain a constant temperature. The system is allowed to equilibrate for a sufficient period (typically 24-48 hours) to ensure that the solution is saturated and the undissolved solid is in equilibrium with the dissolved solute.
- **Phase Separation:** After equilibration, the agitation is stopped, and the solution is left undisturbed for a period (e.g., 2-4 hours) to allow the undissolved solid to settle.
- **Sampling:** A sample of the clear supernatant is carefully withdrawn using a pre-heated or pre-cooled syringe to the experimental temperature to avoid any change in solubility during sampling. The syringe is fitted with a filter (e.g., a 0.45 µm PTFE filter) to remove any suspended solid particles.
- **Analysis:** The concentration of **2-aminoterephthalic acid** in the filtered sample is determined using a suitable analytical technique. High-Performance Liquid Chromatography (HPLC) or UV-VIS spectroscopy are commonly employed for this purpose.^[1]
 - **HPLC Analysis:** A known volume of the sample is diluted with a suitable mobile phase and injected into the HPLC system. The concentration is determined by comparing the peak area of the sample to a calibration curve prepared from standard solutions of known concentrations.

- UV-VIS Spectroscopy: The absorbance of the diluted sample is measured at the wavelength of maximum absorbance (λ_{max}) for **2-aminoterephthalic acid**. The concentration is then calculated using a previously established calibration curve.
- Solid Phase Characterization: The solid phase remaining after the experiment is typically analyzed using techniques like Powder X-ray Diffraction (PXRD) to ensure that no polymorphic transformation or solvate formation has occurred during the experiment.[3]

Visualizations

The following diagrams illustrate the experimental workflow for solubility determination and the key factors influencing the solubility of **2-aminoterephthalic acid**.





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References

- 1. researchgate.net [researchgate.net]
- 2. Solubility measurement and correlation of 2-aminoterephthalic acid in eight alcoholic solvents at different temperatures [biblio.ugent.be]
- 3. backoffice.biblio.ugent.be [backoffice.biblio.ugent.be]
- 4. CAS 10312-55-7: 2-AMINOTEREPHTHALIC ACID | CymitQuimica [cymitquimica.com]
- 5. 10312-55-7 2-Aminoterephthalic acid AKSci X4388 [aksci.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. 2-AMINOTEREPHTHALIC ACID | 10312-55-7 [chemicalbook.com]
- 8. Thermo Scientific Chemicals [chemicals.thermofisher.kr]
- 9. 2-AMINOTEREPHTHALIC ACID CAS#: 10312-55-7 [m.chemicalbook.com]
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